

safety and handling precautions for ethyl 4-hydroxycyclohexanecarboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 4-hydroxycyclohexanecarboxylate

Cat. No.: B104090

[Get Quote](#)

An In-depth Technical Guide on the Safety and Handling of **Ethyl 4-Hydroxycyclohexanecarboxylate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **ethyl 4-hydroxycyclohexanecarboxylate**, a key intermediate in various synthetic applications. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

Ethyl 4-hydroxycyclohexanecarboxylate is a combustible liquid. A summary of its key physical and chemical properties is provided below.

Property	Value	Source
Molecular Formula	C ₉ H ₁₆ O ₃	[1]
Molecular Weight	172.22 g/mol	[1]
Appearance	Liquid	
Boiling Point	127-134 °C at 0.1 mmHg	
Density	1.068 g/mL at 25 °C	
Flash Point	113 °C (235.4 °F) - closed cup	
Refractive Index	n ₂₀ /D 1.466	


Hazard Identification and GHS Classification

Ethyl 4-hydroxycyclohexanecarboxylate is classified as a hazardous substance. The GHS classification is as follows:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Signal Word: Warning[1]

Hazard Pictogram:

 alt text

First-Aid Measures

Immediate medical attention is recommended in case of exposure.

Exposure Route	First-Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[2]
Skin Contact	Wash the affected area thoroughly with soap and water.[2] Remove contaminated clothing and wash it before reuse. If skin irritation persists, seek medical advice.[3]
Eye Contact	Rinse cautiously with water for at least 15 minutes.[2][4] Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2]
Ingestion	Do NOT induce vomiting.[5] Rinse the mouth thoroughly with water.[2] Never give anything by mouth to an unconscious person.[3] Call a physician or poison control center immediately.

Handling and Storage

Safe Handling

- Ventilation: Handle in a well-ventilated area.[6] Use local exhaust ventilation to control airborne exposures.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[6] For operations where dust or aerosols may be generated, a respirator with an appropriate filter is recommended.
- Hygiene: Avoid contact with skin, eyes, and clothing.[6] Do not eat, drink, or smoke in handling areas.[3] Wash hands thoroughly after handling.[6]
- Fire and Explosion Prevention: Keep away from heat, sparks, and open flames.[5]

Storage

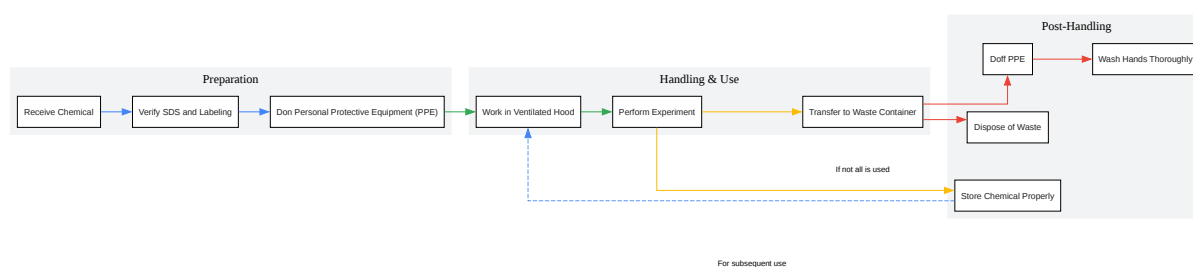
- Conditions: Store in a cool, dry, and well-ventilated place.[4][6]
- Containers: Keep containers tightly closed when not in use.[4][6]
- Incompatible Materials: Store away from strong oxidizing agents.[6]

Accidental Release Measures

- Personal Precautions: Evacuate personnel from the contaminated area.[2] Ensure adequate ventilation.[2] Wear appropriate personal protective equipment.
- Environmental Precautions: Prevent the substance from entering drains, surface water, and groundwater.[2]
- Containment and Cleanup: For small spills, absorb with an inert material (e.g., sand, sawdust, universal binder) and place in a suitable, sealed container for disposal.[2] Clean the affected area with soap and water.[2]

Experimental Protocols: Safe Handling Workflow

The following diagram outlines the logical workflow for the safe handling of **ethyl 4-hydroxycyclohexanecarboxylate** from receipt to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **ethyl 4-hydroxycyclohexanecarboxylate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ethyl 4-hydroxycyclohexanecarboxylate | C₉H₁₆O₃ | CID 86973 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. extrasynthese.com [extrasynthese.com]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. fishersci.com [fishersci.com]
- 5. fishersci.ca [fishersci.ca]

- 6. tcichemicals.com [tcichemicals.com]
- To cite this document: BenchChem. [safety and handling precautions for ethyl 4-hydroxycyclohexanecarboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b104090#safety-and-handling-precautions-for-ethyl-4-hydroxycyclohexanecarboxylate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com